

Navigating the Safe Disposal of (S)-Lisofylline in a Laboratory Setting

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Compound of Interest

Compound Name: (S)-Lisofylline

Cat. No.: B173364

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This guide provides essential information and step-by-step procedures for the safe disposal of **(S)-Lisofylline**, a synthetic small molecule with anti-inflammatory properties. Adherence to these guidelines is paramount to ensure personal safety and environmental protection.

Physicochemical and Safety Data of Lisofylline

Understanding the properties of **(S)-Lisofylline** is the first step toward its safe handling and disposal. The following table summarizes key quantitative data for Lisofylline. It is important to note that while some safety data sheets (SDS) for the racemic mixture (\pm)-Lisofylline classify it as not hazardous, others present significant health warnings.^{[1][2]} To ensure the highest level of safety, it is prudent to handle **(S)-Lisofylline** with the caution afforded to a hazardous substance.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₀ N ₄ O ₃	[1][3]
Molecular Weight	280.32 g/mol	
CAS Number	6493-06-7 ((±)-Lisofylline)	
Appearance	Crystalline solid	
Solubility	DMF: 10 mg/ml, DMSO: 10 mg/ml, Ethanol: 2 mg/ml, PBS (pH 7.2): 1 mg/ml	
Hazard Classification	Varies; one source indicates "Toxic if swallowed" and "May damage fertility or the unborn child."	

Step-by-Step Disposal Protocol for (S)-Lisofylline

Given the potential hazards and the lack of specific degradation protocols in the public domain, the recommended disposal method for **(S)-Lisofylline** is through an approved chemical waste disposal service. This ensures that the compound is managed in an environmentally responsible and compliant manner.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling **(S)-Lisofylline**.

2. Waste Segregation:

- Do not mix **(S)-Lisofylline** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Collect all solid waste, including contaminated consumables (e.g., weighing paper, pipette tips), in a dedicated, clearly labeled, and sealable container.

- Collect liquid waste containing **(S)-Lisofylline** in a separate, compatible, and clearly labeled waste container.

3. Container Labeling:

- Label the waste container clearly with "**(S)-Lisofylline** Waste" and any other identifiers required by your institution. Include the concentration and quantity of the waste.

4. Storage of Waste:

- Store the sealed waste container in a designated, secure area away from incompatible materials, pending collection by a licensed waste disposal company.

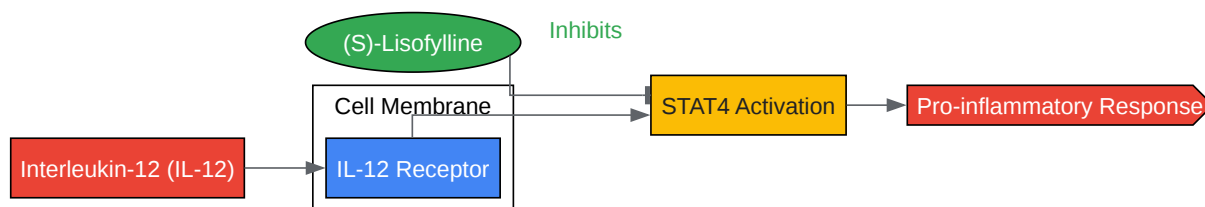
5. Disposal Procedure:

- The primary and recommended disposal method is to transfer the waste to an approved and licensed hazardous waste disposal facility.
- Contact your institution's EHS office to arrange for the pickup and disposal of the **(S)-Lisofylline** waste.
- Do not dispose of **(S)-Lisofylline** down the drain or in regular trash.

General Guidance for Pharmaceutical Waste: In the absence of specific instructions, the U.S. Food and Drug Administration (FDA) provides general guidance for the disposal of unused medicines. This involves mixing the substance with an unappealing material like dirt or cat litter, placing it in a sealed container, and then disposing of it in the household trash. However, for a research compound with conflicting hazard data, professional disposal is the safer and more appropriate route.

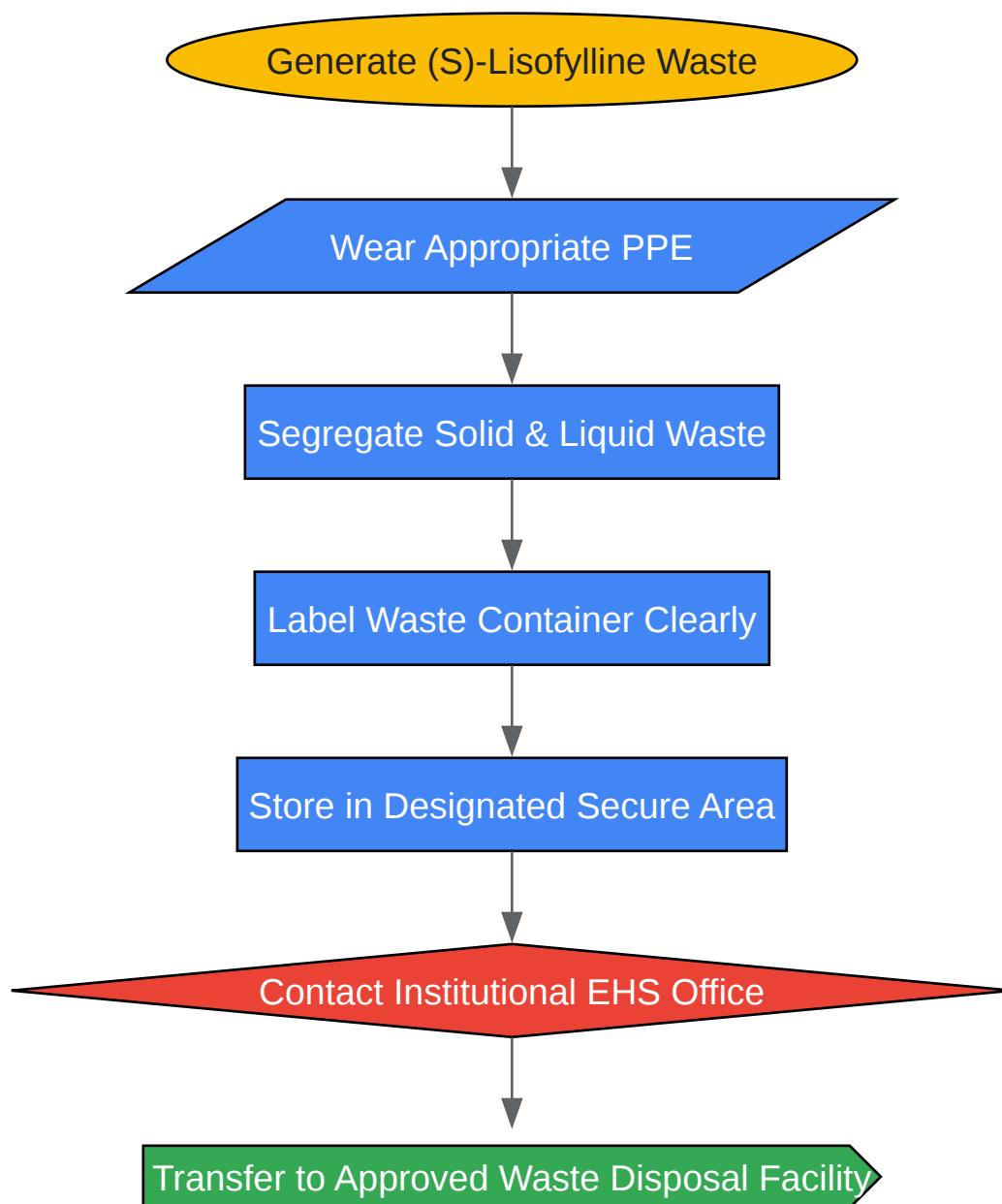
Visualizing Key Pathways and Procedures

To further aid in the understanding of **(S)-Lisofylline**'s biological context and the logistical flow of its disposal, the following diagrams are provided.



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Caption: Inhibitory action of **(S)-Lisofylline** on the IL-12 signaling pathway.



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Caption: Recommended workflow for the safe disposal of **(S)-Lisofylline** waste.

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